

# Ethyl Isonicotinate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Ethyl isonicotinate

Cat. No.: B042127

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CAS Number: 1570-45-2

## Introduction

**Ethyl isonicotinate**, also known as ethyl 4-pyridinecarboxylate, is a pyridine derivative of significant interest in the fields of organic synthesis and medicinal chemistry.[1][2] It serves as a versatile precursor for the synthesis of a wide array of more complex molecules, including active pharmaceutical ingredients (APIs).[1][3] This technical guide provides an in-depth overview of the chemical and physical properties of **ethyl isonicotinate**, detailed experimental protocols for its synthesis and purification, and an exploration of its role in the development of therapeutic agents.

## Chemical and Physical Properties

**Ethyl isonicotinate** is a clear, colorless to light brown liquid.[2][4] It is characterized by the presence of a pyridine ring with an ethoxycarbonyl group at the 4-position. This structure imparts specific chemical reactivity and physical characteristics that are crucial for its application in synthesis.[5]

## Data Presentation: Physicochemical Properties

Property	Value	References
CAS Number	1570-45-2	[1][6][7]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	[8]
Molecular Weight	151.16 g/mol	[8]
Appearance	Clear colorless to light brown liquid	[2][4]
Melting Point	23 °C	[4]
Boiling Point	220 °C at 760 mmHg; 92 °C at 8 mmHg	[8][9]
Density	1.009 g/mL at 25 °C	[8]
Refractive Index (n <sub>20/D</sub> )	1.501	[8]
Flash Point	87 °C (188.6 °F) - closed cup	[9]
Solubility	Soluble in organic solvents like ethanol and ether; less soluble in water.	[5]
pKa	3.45 (+1) at 25°C	[4]
InChI Key	MCRPKBUFXAKDKI-UHFFFAOYSA-N	[5]
SMILES	CCOC(=O)c1ccncc1	[8]

## Experimental Protocols

The most common method for the synthesis of **ethyl isonicotinate** is the Fischer esterification of isonicotinic acid with ethanol in the presence of an acid catalyst.[3] Variations of this method aim to improve yield, purity, and environmental friendliness.

## Synthesis of Ethyl Isonicotinate from Isonicotinic Acid

Objective: To synthesize **ethyl isonicotinate** via acid-catalyzed esterification.

#### Materials:

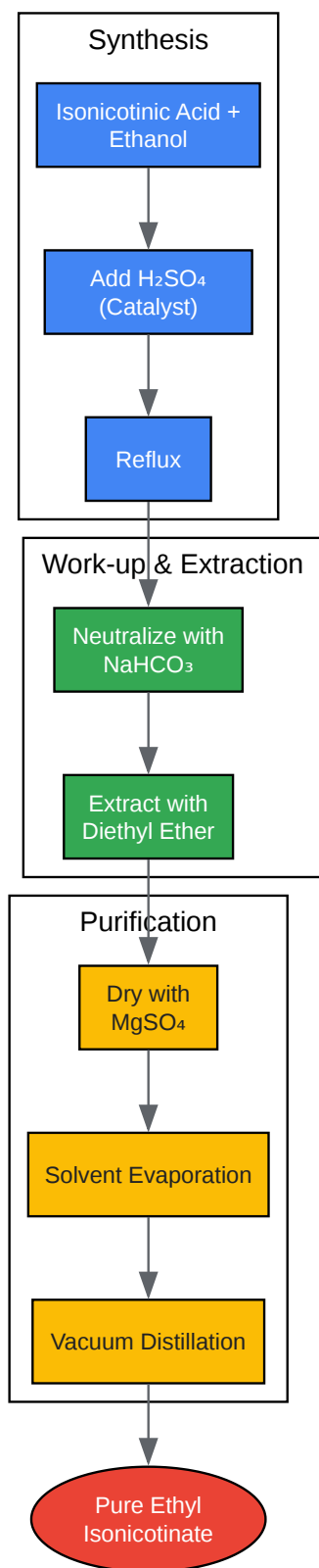
- Isonicotinic acid
- Absolute ethanol
- Concentrated sulfuric acid (or thionyl chloride)
- Toluene (optional, as an azeotropic agent)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Diethyl ether

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend isonicotinic acid in an excess of absolute ethanol.
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the stirred suspension. Alternatively, for a higher yield, thionyl chloride can be used, which first converts the carboxylic acid to the more reactive acyl chloride.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Neutralize the excess acid by carefully adding a saturated solution of sodium bicarbonate until effervescence ceases.
- **Extraction:** Extract the aqueous mixture with diethyl ether. Combine the organic layers.
- **Drying and Evaporation:** Dry the combined organic extracts over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.

- Purification: The crude **ethyl isonicotinate** can be purified by vacuum distillation to yield a pure, colorless liquid.

## Visualizing the Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **ethyl isonicotinate**.

## Role in Drug Development and Signaling Pathways

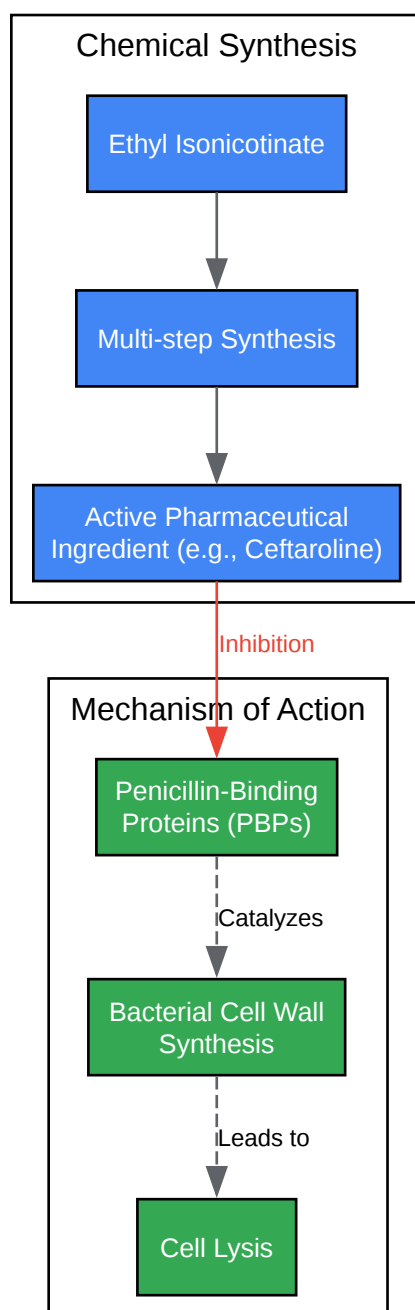
**Ethyl isonicotinate** is not typically a pharmacologically active molecule itself. Instead, its significance lies in its role as a key intermediate in the synthesis of various drugs.<sup>[1][3]</sup> While there is no direct evidence of **ethyl isonicotinate** modulating specific signaling pathways, it serves as a foundational scaffold for molecules that do.

For instance, derivatives of isonicotinic acid have been investigated for their anti-inflammatory properties, which are linked to the inhibition of reactive oxygen species (ROS) that can trigger inflammatory signaling cascades.<sup>[10]</sup> Furthermore, the anti-tuberculosis drug isoniazid, a derivative of isonicotinic acid, has been shown to cause post-translational modification of histones, leading to the activation of the PI3K/Akt/mTOR signaling pathway in liver cancer cells.<sup>[11]</sup>

To illustrate this precursor-product relationship, the synthesis of Ceftaroline fosamil, an advanced-generation cephalosporin antibiotic, utilizes an intermediate derived from **ethyl isonicotinate**.<sup>[3]</sup> Ceftaroline exerts its antibacterial effect by inhibiting penicillin-binding proteins (PBPs), which are essential for bacterial cell wall synthesis.

### Illustrative Pathway: Ethyl Isonicotinate as a Precursor to a PBP Inhibitor

The following diagram illustrates the conceptual link between **ethyl isonicotinate** as a starting material and the ultimate mechanism of action of a drug synthesized from it.



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Caption: Conceptual pathway from **ethyl isonicotinate** to a PBP inhibitor.

## Conclusion

**Ethyl isonicotinate** is a chemical compound with well-defined properties and established synthetic routes. Its primary value to researchers and drug development professionals lies in its

utility as a versatile building block for the creation of novel, biologically active molecules.<sup>[2]</sup> While not directly acting on signaling pathways, its role as a precursor is critical for the development of drugs that target a wide range of biological processes. A thorough understanding of its chemistry is therefore essential for its effective application in pharmaceutical research and development.

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